Application Notes and Protocols for Integrating JPL Data into Earth System Models

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The integration of observational data from NASA's Jet Propulsion Laboratory (**JPL**) into Earth system models (ESMs) is crucial for improving our understanding and prediction of the Earth's complex environmental systems. **JPL** missions provide a wealth of information on various components of the Earth system, including the hydrosphere, atmosphere, and biosphere. By assimilating or calibrating models with this data, researchers can enhance model accuracy, reduce uncertainties, and gain deeper insights into physical processes.

This document provides best practices, detailed protocols, and application notes for integrating **JPL** data into ESMs. It covers key **JPL** datasets, data preprocessing and bias correction techniques, and methodologies for data assimilation and model calibration.

Key JPL Datasets for Earth System Models

A variety of **JPL** datasets are instrumental for enhancing Earth system models. The choice of dataset depends on the specific scientific question and the component of the Earth system being modeled.

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Dataset/Mission	Measured Variable	Relevance to Earth System Models
GRACE (Gravity Recovery and Climate Experiment) & GRACE-FO	Terrestrial Water Storage (TWS) Anomaly	Constrains the total water balance in hydrological and land surface models, improving simulations of groundwater, soil moisture, and runoff.[1][2]
SMAP (Soil Moisture Active Passive)	Surface Soil Moisture	Improves the representation of land surface hydrology, leading to better simulations of soil moisture dynamics and streamflow.[3][4][5]
AIRS (Atmospheric Infrared Sounder)	Atmospheric Temperature and Water Vapor Profiles, Trace Gases (e.g., CO2)	Enhances weather forecasting and atmospheric chemistry models by providing detailed information on the vertical structure of the atmosphere.[6][7][8]
MEaSUREs (Making Earth System Data Records for Use in Research Environments)	Various (e.g., Sea Surface Temperature, Land Surface Temperature, Soil Moisture, Sea Ice Motion)	Provides long-term, consistent data records crucial for climate model validation and initialization.[9]

Core Methodologies for Data Integration

Two primary methodologies are employed to integrate **JPL** data into Earth system models: data assimilation and model calibration.

Data Assimilation: This process combines observations with model forecasts to produce an optimal estimate of the current state of the system.[10][11][12][13] It is a sequential process where the model state is updated as new observations become available.

Model Calibration: This involves adjusting model parameters to minimize the difference between model outputs and observations.[1] This approach aims to improve the underlying

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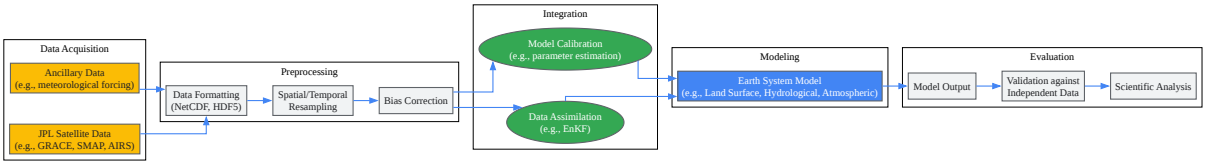
model physics and parameterizations.

The following diagram illustrates the general workflow for integrating **JPL** data into an Earth system model.



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General workflow for **JPL** data integration.

Experimental Protocols

Protocol 1: Preprocessing of JPL Data

Objective: To prepare raw **JPL** satellite data for integration with an Earth system model.

Methodology:

- Data Acquisition: Download the required **JPL** dataset (e.g., GRACE Level-3 TWS data, SMAP Level-3 soil moisture data) from the appropriate NASA data archive, such as the Physical Oceanography Distributed Active Archive Center (PO.DAAC) or the National Snow and Ice Data Center (NSIDC).

- Data Formatting and Extraction:

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- **JPL** data is often provided in HDF5 or NetCDF format. Use libraries such as h5py or netCDF4 in Python to read the data.
- Extract the relevant variables, such as terrestrial water storage anomalies from GRACE or soil moisture from SMAP, along with their corresponding time and spatial coordinates.

- Spatial and Temporal Resampling:
  - Spatial: Earth system models operate on a specific grid. If the satellite data grid differs, resampling is necessary. Use conservative remapping techniques for gridded data to ensure that the total amount of the physical quantity is conserved.
  - Temporal: Satellite data may have a different temporal resolution (e.g., monthly for GRACE) than the model's time step (e.g., daily or hourly). Temporal interpolation or aggregation may be required.
- Bias Correction: Systematic differences often exist between satellite observations and model simulations.
  - Quantile Mapping: This is a widely used method that adjusts the cumulative distribution function (CDF) of the satellite data to match the CDF of the model simulation or in-situ observations.[2][9]
  - Linear Scaling: This simpler method adjusts the mean of the satellite data to match the mean of the reference data.

Protocol 2: Data Assimilation using an Ensemble Kalman Filter (EnKF)

Objective: To sequentially update the state of an Earth system model with **JPL** observations.

Methodology:

- Model Ensemble Generation: Create an ensemble of model simulations by perturbing model forcings (e.g., precipitation), initial conditions, or parameters. The spread of the ensemble represents the model uncertainty.

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- Forecast Step: Advance the model ensemble forward in time until observations are available.
- Analysis Step (Update):
  - When **JPL** observations are available, use the ensemble Kalman filter equations to update the model state of each ensemble member. The update is a weighted average of the model forecast and the observations, with the weights determined by the model and observation uncertainties.
  - The updated model state is a combination of the forecast and the new information from the observations.
- Repeat: Continue the forecast-analysis cycle for the duration of the simulation period.

The following diagram illustrates the logical flow of the Ensemble Kalman Filter data assimilation process.

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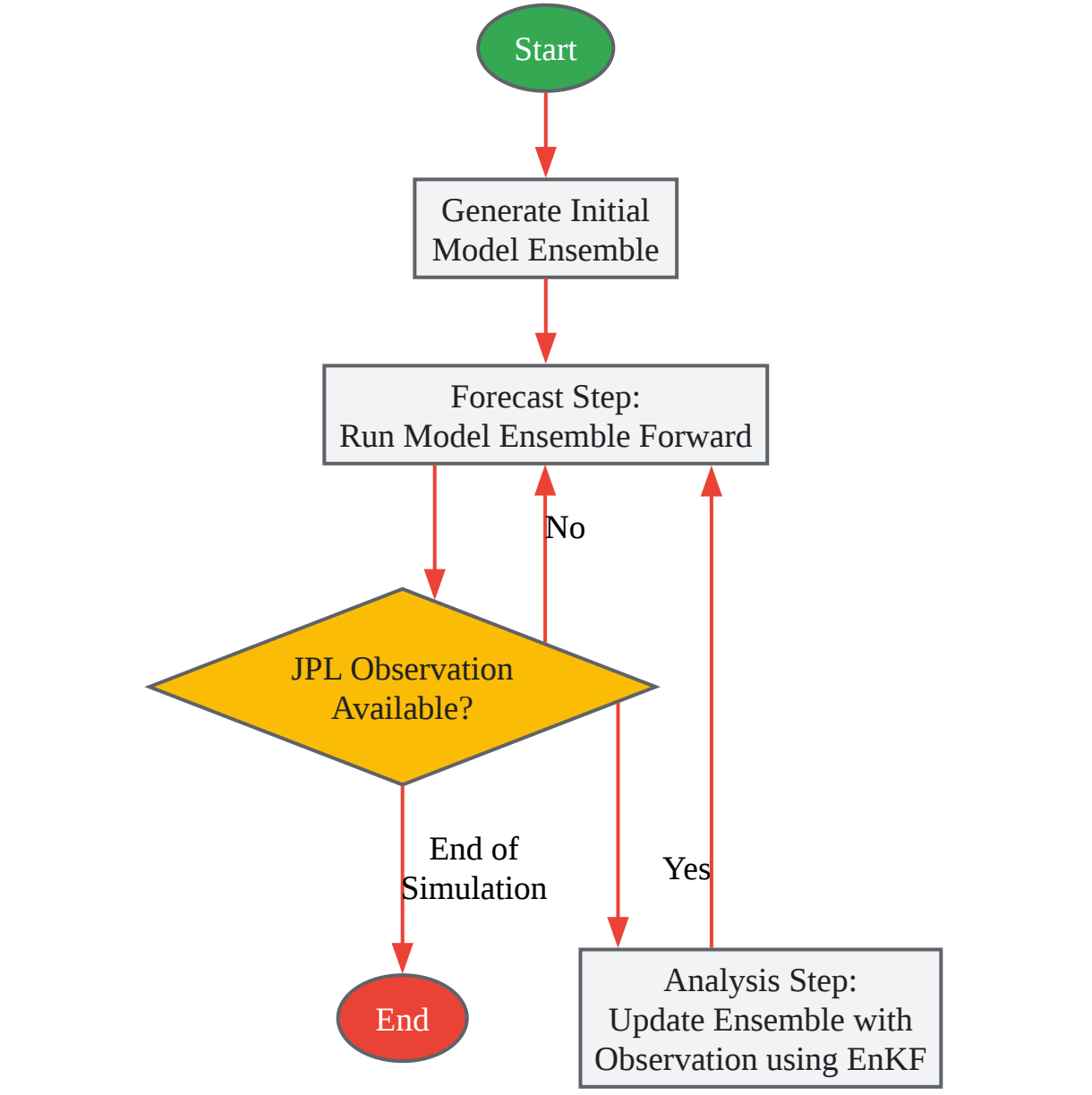

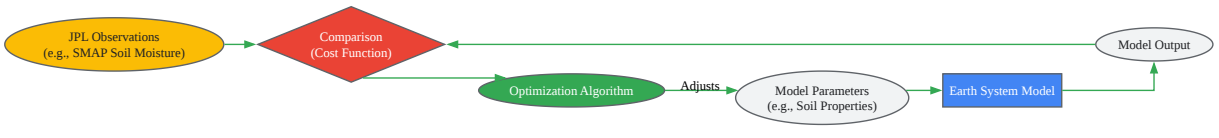

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